

Technical Support Center: Optimizing Linker Attachment to a Solid Support

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Compound of Interest

Compound Name: *N-Boc-undecane-1,11-diamine*

Cat. No.: *B2765991*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing the attachment of linkers to solid supports.

Troubleshooting Guide

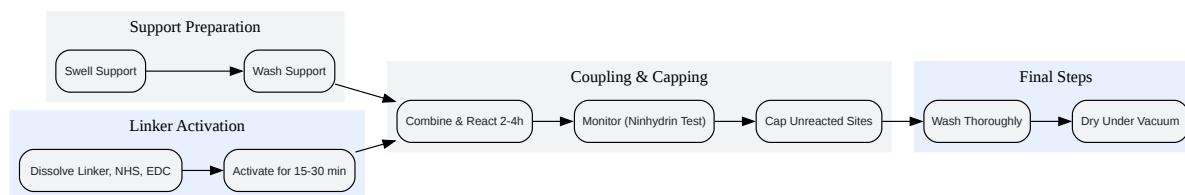
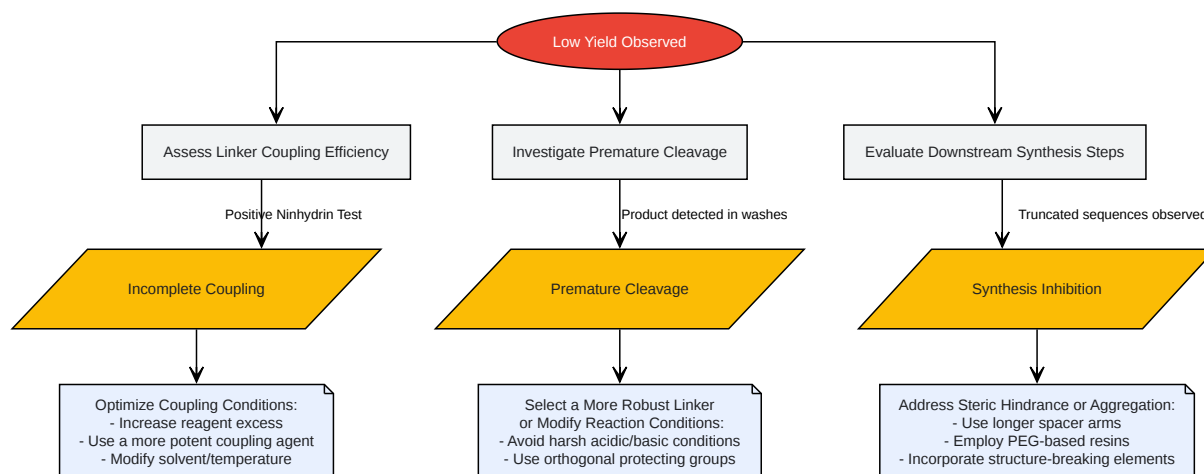
This guide addresses specific issues that may be encountered during the linker attachment process in a question-and-answer format.

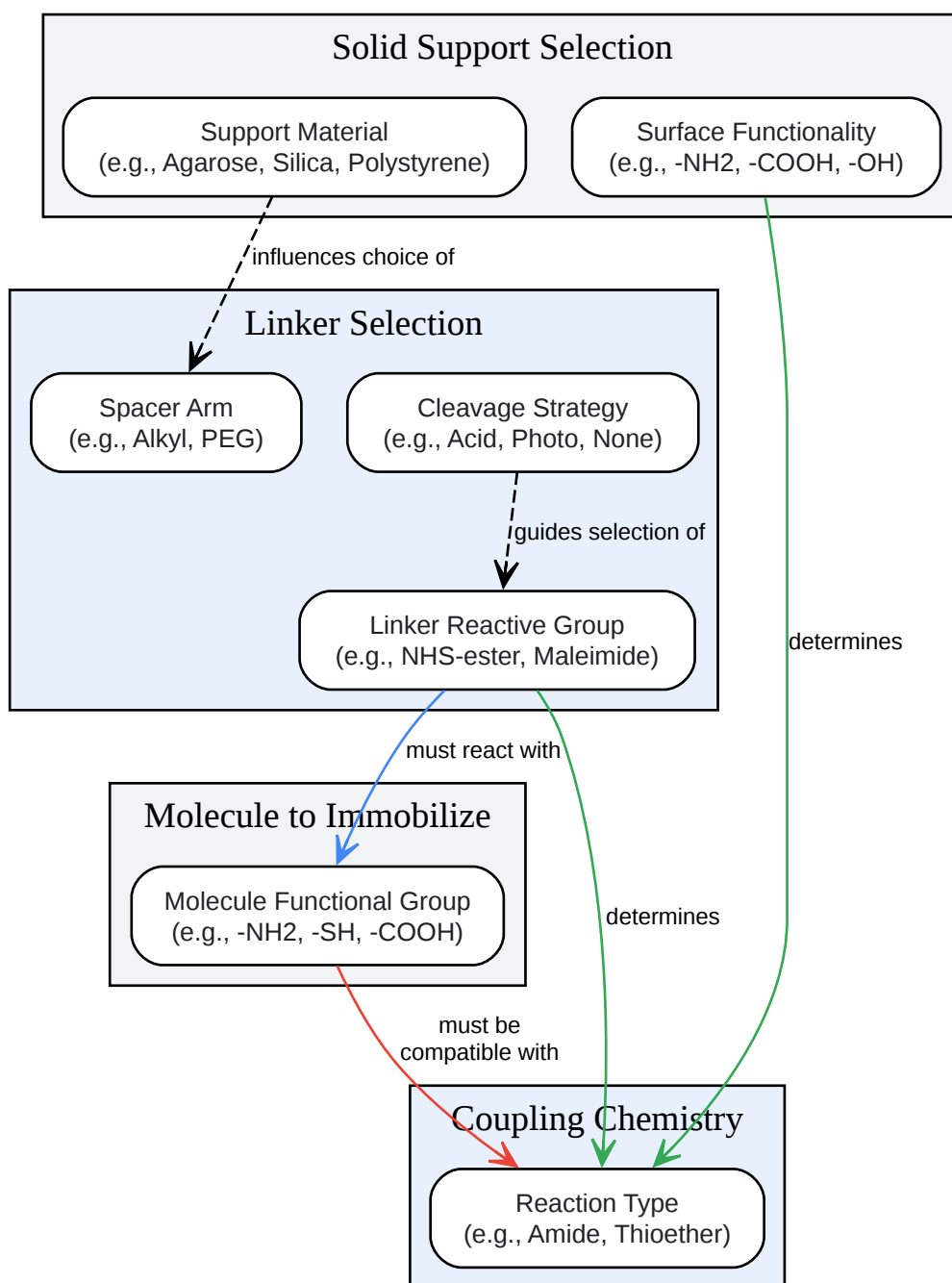
Issue 1: Low Yield of Immobilized Ligand or Subsequent Synthesis Product

Q: My final product yield is significantly lower than expected. What are the common causes related to linker attachment?

A: Low yield can originate from several factors during the solid-phase synthesis process. The primary areas to investigate are inefficient linker attachment, premature cleavage of the linker or attached molecule, and incomplete subsequent reactions due to issues with the immobilized linker.

A systematic approach to troubleshooting is recommended to identify the root cause.





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